

Application Notes and Protocols: Preparation of BI-0115 Stock Solution in DMSO

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Compound of Interest

Compound Name: BI-0115

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Introduction

BI-0115 is a potent and selective small molecule inhibitor of the Lectin-like oxidized low-density lipoprotein receptor 1 (LOX-1).^{[1][2][3]} LOX-1 is a key receptor involved in the cellular uptake of oxidized low-density lipoprotein (oxLDL), a process implicated in the pathogenesis of various cardiovascular diseases, including atherosclerosis.^{[1][3][4]} **BI-0115** functions by stabilizing an inactive tetrameric state of the LOX-1 receptor, thereby preventing the binding and internalization of oxLDL.^{[3][5]} These application notes provide a detailed protocol for the preparation of a **BI-0115** stock solution in dimethyl sulfoxide (DMSO) for in vitro research applications.

BI-0115 Properties

A summary of the key physicochemical properties of **BI-0115** is provided in the table below for easy reference.

Property	Value
CAS Number	4929-23-1[6]
Molecular Formula	C ₁₅ H ₁₄ ClN ₃ O[6]
Molecular Weight	287.75 g/mol [6]
Appearance	Solid powder[6]
Solubility in DMSO	100 mg/mL (347.54 mM)[7]
Purity	>98%[6]
Mechanism of Action	Selective inhibitor of LOX-1[1][2][3]
IC ₅₀	5.4 μM in a LOX-1 cellular uptake assay[1][2]

Experimental Protocol: Preparation of a 10 mM BI-0115 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BI-0115** in DMSO, a commonly used concentration for in vitro experiments.[8]

Materials:

- **BI-0115** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic water bath

Safety Precautions:

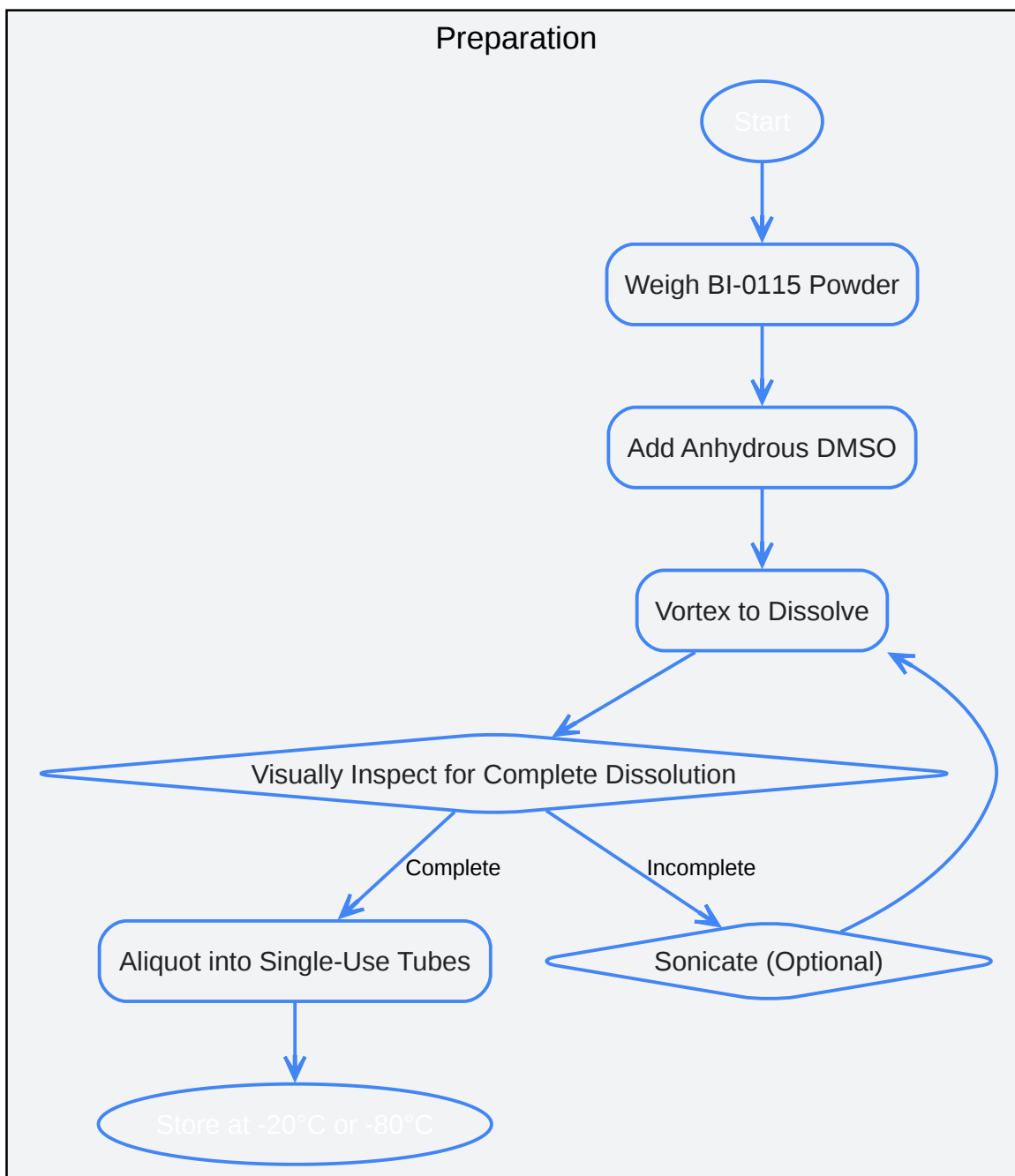
- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical reagents.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for **BI-0115** and DMSO for detailed safety information.

Procedure:

- **Equilibrate Reagents:** Allow the **BI-0115** powder and DMSO to equilibrate to room temperature before use. This is particularly important for DMSO, as it can absorb moisture from the air when cold.
- **Weigh BI-0115:** Accurately weigh the desired amount of **BI-0115** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 2.8775 mg of **BI-0115**.
 - **Calculation:**
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ moles}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ moles} \times 287.75 \text{ g/mol} = 0.0028775 \text{ g} = 2.8775 \text{ mg}$
- **Dissolve in DMSO:** Add the calculated volume of DMSO to the microcentrifuge tube containing the **BI-0115** powder. For the example above, add 1 mL of DMSO.
- **Mix Thoroughly:** Vortex the solution until the **BI-0115** powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Optional Sonication:** If the compound does not dissolve completely with vortexing, sonicate the solution in an ultrasonic water bath for 5-10 minutes.^[7]
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes.^[7]

- Storage: Store the aliquoted stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[7] The solid **BI-0115** powder should be stored at -20°C for long-term storage.[6][7]

Visualized Experimental Workflow

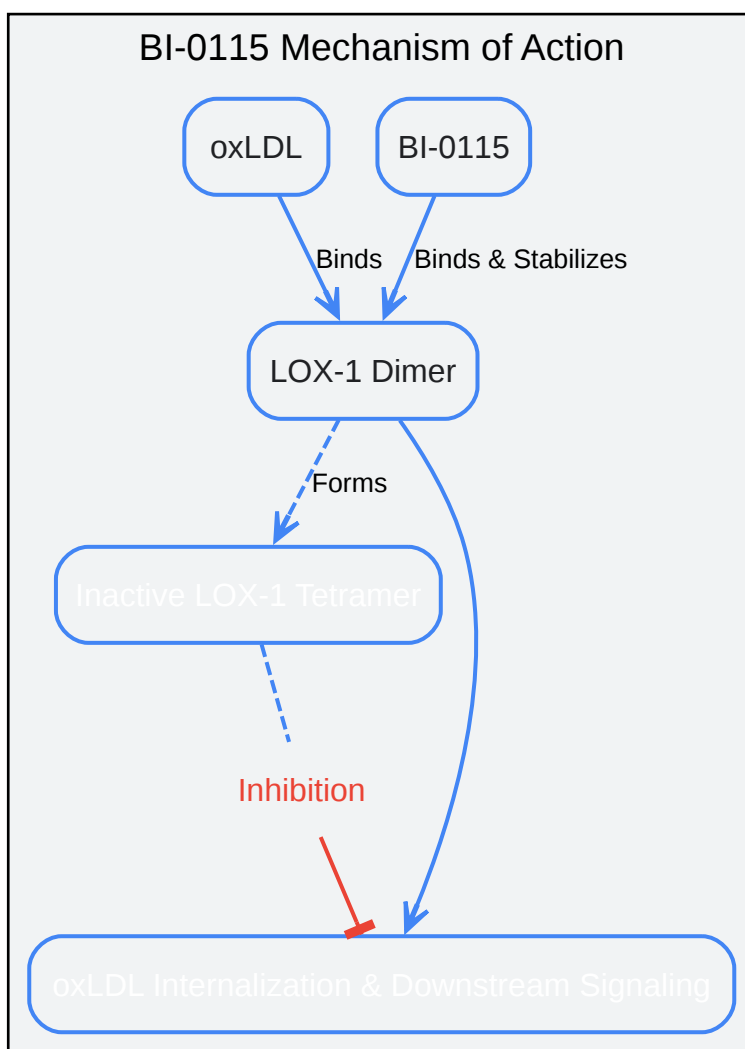


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Caption: Workflow for preparing **BI-0115** stock solution in DMSO.

BI-0115 Signaling Pathway

BI-0115 inhibits the LOX-1 signaling pathway. The diagram below illustrates the mechanism of action.



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Caption: **BI-0115** stabilizes an inactive LOX-1 tetramer, blocking oxLDL uptake.

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